

# A Comprehensive Technical Guide to the Safe Handling of Iodomethane-d3

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## Compound of Interest

Compound Name: Iodomethane-d3

Cat. No.: B117434

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety precautions, handling procedures, and toxicological information for **Iodomethane-d3** (CD<sub>3</sub>I). The information herein is intended to equip laboratory personnel with the knowledge required to work safely with this compound, minimizing exposure risks and ensuring a secure research environment.

## Hazard Identification and Classification

**Iodomethane-d3** is a deuterated analog of iodomethane (methyl iodide). While isotopic labeling with deuterium does not significantly alter its chemical reactivity, it should be handled with the same high degree of caution as its non-deuterated counterpart. It is classified as a hazardous substance and presents multiple health risks.

Primary Hazards:

- **Toxicity:** Toxic by inhalation and if swallowed. Harmful in contact with skin.[1][2] Animal experiments indicate that ingestion of less than 40 grams may be fatal or cause serious health damage.[1]
- **Carcinogenicity:** There is limited evidence of a carcinogenic effect.[1][3]
- **Irritation:** Causes serious eye irritation and skin irritation.[2] It is also irritating to the respiratory system.[1][3] The material can be a vesicant, causing blistering on contact.[1]

- Sensitization: May cause a sensitization reaction in some individuals upon skin contact.[1]
- Neurotoxicity: Symptoms of toxicity may be delayed and can include dizziness, ataxia, slurred speech, and severe, long-lasting neuropsychiatric effects like depression and psychosis.[1][4]
- Reproductive Toxicity: There is a possibility of toxic effects on the development of the fetus. [1]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Iodomethane-d3** is crucial for safe handling and storage.

Property	Value	Reference
CAS Number	865-50-9	[5][6]
Molecular Formula	CD <sub>3</sub> I	[2]
Molecular Weight	144.96 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[3]
Density	~2.329 g/mL at 25 °C	[2]
Boiling Point	42 °C	[2]
Melting Point	-66 °C	[2]
Vapor Pressure	375 mmHg @ 20 °C	[2]
Solubility	Sparingly soluble in water. Soluble in organic solvents like ethanol and acetone.	
Stability	Stable under normal temperatures and pressures, but may discolor and turn reddish-brown on exposure to light.[3] It is also moisture-sensitive.	

## Toxicological Data

The toxicological data for Iodomethane (CAS 74-88-4) is used as a proxy due to the similar toxicological profile.

Metric	Value	Species	Route	Reference
LD50 (Oral)	76 mg/kg	Rat	Oral	[3][4]
LD50 (Dermal)	800 mg/kg	Guinea Pig	Dermal	[3][4]
LC50 (Inhalation)	1300 mg/m <sup>3</sup> / 4H	Rat	Inhalation	[3]

## Exposure Controls and Personal Protection

A multi-layered approach to exposure control is mandatory when handling **Iodomethane-d3**.

### Engineering Controls

- Ventilation: All work must be conducted in a properly functioning chemical fume hood.[5] Process enclosures or local exhaust ventilation should be used to maintain airborne levels below recommended exposure limits.[3]
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower in the immediate work area.[3]

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical splash goggles that meet OSHA 29 CFR 1910.134 or European Standard EN 149 specifications.[3]
- Skin Protection: Wear appropriate protective gloves tested according to EN 374.[5] Given the hazardous nature of the compound, double-gloving may be advisable. A lab coat or appropriate protective clothing is required to prevent skin exposure.[3][7]
- Respiratory Protection: If exposure limits are exceeded or if working outside a fume hood (not recommended), use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable cartridge.[3]

## Occupational Exposure Limits (for Iodomethane)

Organization	Limit	Reference
ACGIH	2 ppm TWA (Skin)	[3]
NIOSH	2 ppm TWA; 10 mg/m <sup>3</sup> TWA	[3]
OSHA (Vacated PELs)	2 ppm TWA; 10 mg/m <sup>3</sup> TWA	[3]

## Safe Handling and Storage

- General Handling: Avoid all personal contact, including inhalation and contact with skin and eyes.[1] Do not eat, drink, or smoke in the work area.[1] Wash hands thoroughly after handling.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3] The material is light and moisture-sensitive; therefore, it should be stored protected from light.[3] Refrigeration is recommended.[3][6]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[2] Do not use aluminum or galvanized containers.[1]

## Emergency Procedures

### Spills and Leaks

- Evacuate the area and remove all ignition sources.[1]
- Wear full personal protective equipment, including respiratory protection.[1]
- Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[1][3]
- Collect the absorbed material into a labeled, sealed container for proper disposal.[1]
- Ventilate the area and wash the spill site after material pickup is complete.

## First Aid Measures

- Inhalation: Immediately move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)

## Experimental Protocol: N9-Methylation of Adenine

The following is a representative protocol for the use of **Iodomethane-d3** in a common synthetic application: the N9-methylation of adenine to produce 9-Methyladenine-d3. This isotopically labeled product is valuable for metabolic tracking and as an internal standard in mass spectrometry.

### Materials:

- Adenine
- **Iodomethane-d3** (CD<sub>3</sub>I)
- Anhydrous Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Anhydrous N,N-Dimethylformamide (DMF)

### Procedure:

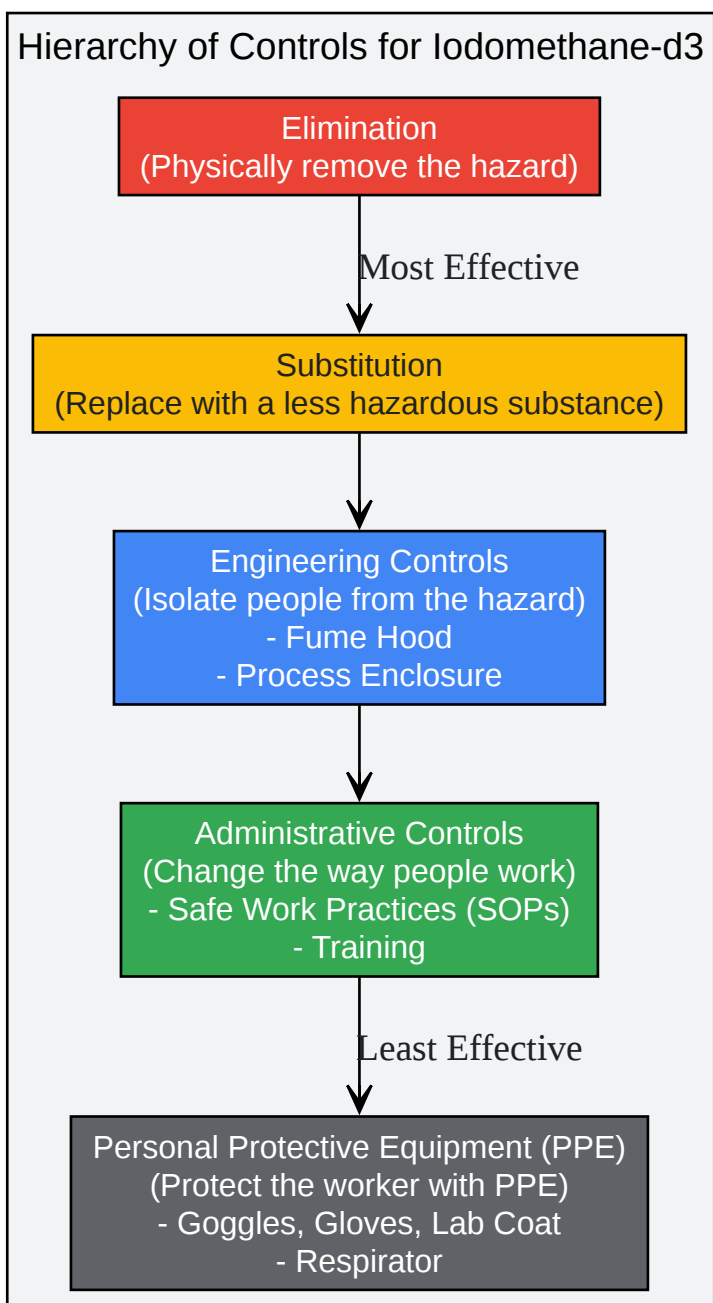
- Reaction Setup: In a dry round-bottom flask under an inert atmosphere (e.g., Argon or Nitrogen), combine adenine (1.0 equivalent) and anhydrous potassium carbonate (1.5 equivalents).
- Solvent Addition: Add anhydrous DMF to create a stirrable suspension.

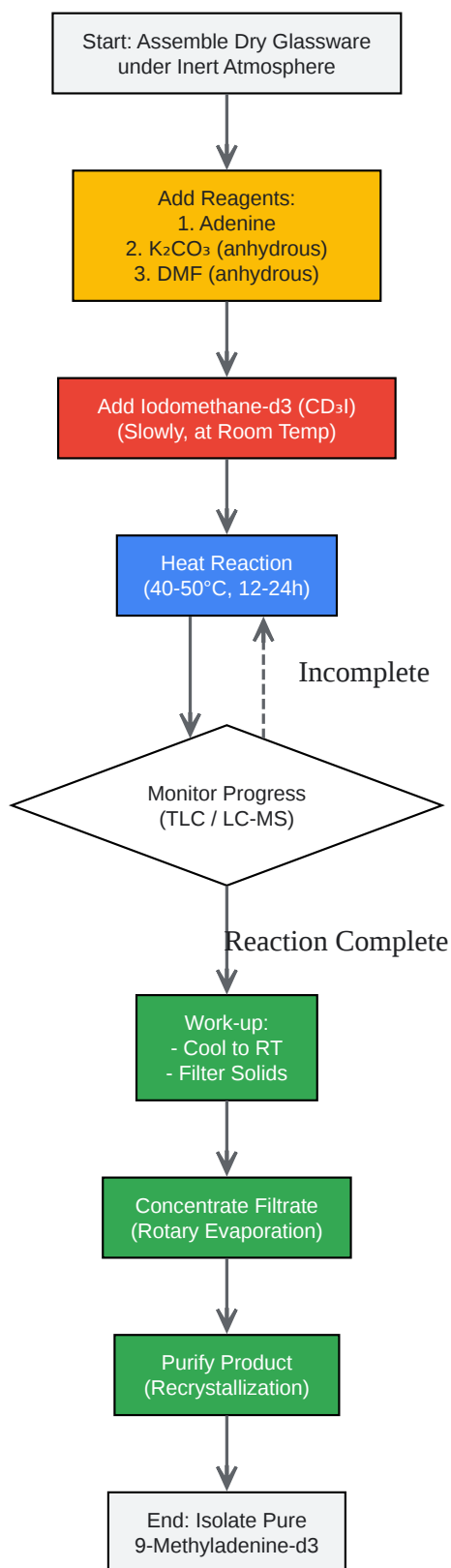
- Reagent Addition: Slowly add **Iodomethane-d3** (1.2 equivalents) to the stirring mixture at room temperature.
- Reaction: Heat the mixture to 40-50°C and allow it to stir for 12-24 hours.
- Monitoring: Track the reaction's progress using Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Once the reaction is complete, cool the mixture to room temperature and filter to remove inorganic solids.
- Solvent Removal: Concentrate the filtrate under reduced pressure to remove the DMF.
- Purification: Purify the crude product, typically by recrystallization from a hot water/methanol mixture, to yield the final 9-Methyladenine-d3 product.

## Visualizations

### Hierarchy of Safety Controls

The following diagram illustrates the hierarchy of controls for mitigating risks associated with **Iodomethane-d3**, from the most effective to the least effective measures.





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